

Application Notes & Protocols: Investigating DEHCH in Food Packaging Materials

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) cyclohexane-1,2-dicarboxylate*

CAS No.: 84-71-9

Cat. No.: B1583481

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Abstract

This document provides a comprehensive technical guide for researchers and scientists on the use and analysis of Di(2-ethylhexyl)cyclohexane-1,4-dicarboxylate (DEHCH) in food packaging materials. DEHCH is a non-phthalate plasticizer increasingly used in applications such as Polyvinyl Chloride (PVC) films for food contact, driven by regulatory pressures to replace traditional ortho-phthalate plasticizers. These notes detail the rationale for its use, its regulatory standing, and provide robust, field-proven protocols for both the quantification of total DEHCH content in polymer matrices and the execution of specific migration studies in accordance with European Union standards. The methodologies emphasize Gas Chromatography-Mass Spectrometry (GC-MS) for its high sensitivity and selectivity. This guide is designed to ensure scientific integrity, enabling laboratories to generate reliable and compliant data for safety assessments and material development.

Introduction to DEHCH as a Plasticizer

Plasticizers are additives that increase the flexibility, durability, and workability of a polymer material.[1][2] For decades, ortho-phthalates like Di(2-ethylhexyl) phthalate (DEHP) were the industry standard for flexible PVC. However, due to concerns about their potential endocrine-disrupting properties and other health effects, regulatory bodies have increasingly restricted their use, particularly in sensitive applications like food packaging and medical devices.[3]

This has led to the adoption of alternative, non-phthalate plasticizers. Di(2-ethylhexyl)cyclohexane-1,4-dicarboxylate (DEHCH), CAS No. 84731-70-4, has emerged as a significant replacement. It is the hydrogenation product of the corresponding terephthalate (DEHTP), resulting in a cyclohexanoic ring structure instead of an aromatic one. This structural modification is key to its improved toxicological profile. DEHCH is valued for its good compatibility with PVC, low volatility, and low migration characteristics, which are critical for ensuring food safety.[4][5]

Regulatory Landscape

The European Union has formally authorized DEHCH for use in plastic food contact materials through Commission Regulation (EU) 2023/1627, which amends the overarching plastics regulation (EU) No 10/2011.[4][6][7]

Key specifications for its use are:

- Polymer: Polyvinyl Chloride (PVC)
- Maximum Concentration: Up to 25% by weight (w/w).[6][7][8]
- Food Contact Conditions: For contact with aqueous, acidic, and low-alcohol foods intended for long-term storage at room temperature or below.[7][8]
- Specific Migration Limit (SML): The migration of DEHCH into food must not exceed 0.05 mg/kg.[6][8]

The European Food Safety Authority (EFSA) panel concluded that DEHCH does not raise genotoxicity concerns and established the SML based on toxicological studies, noting no adverse effects were seen up to the highest tested dose of 1,000 mg/kg of body weight per day.[7][8]

Key Experimental Protocols

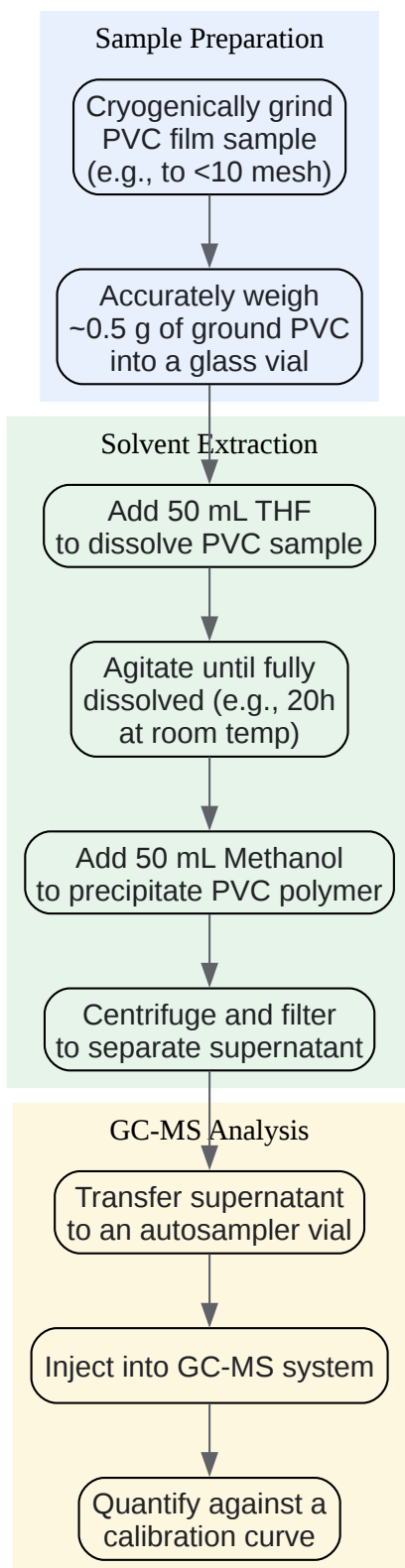
Two primary analytical workflows are essential for researchers studying DEHCH in food packaging:

- **Total Content Analysis:** Determining the absolute concentration (% w/w) of DEHCH within the PVC material. This is crucial for formulation verification and as a baseline for migration modeling.
- **Specific Migration Testing:** Quantifying the amount of DEHCH that leaches from the packaging into a food simulant under standardized conditions. This is the definitive test for regulatory compliance.

Protocol 1: Determination of Total DEHCH Content in PVC Film

Causality: To accurately assess migration potential, the initial concentration of the plasticizer in the polymer must be known. This protocol uses solvent extraction to dissolve the polymer matrix and liberate the DEHCH for quantification. Tetrahydrofuran (THF) is an excellent solvent for PVC, ensuring complete dissolution, while subsequent precipitation of the polymer with a non-solvent like methanol allows for the separation of the plasticizer-rich supernatant.

Workflow Diagram: Total DEHCH Content Analysis



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Caption: Workflow for determining total DEHCH in PVC.

Step-by-Step Methodology:

- Sample Preparation:
 - Cryogenically grind a representative portion of the PVC film to a fine powder (e.g., 10 mesh or finer) to maximize surface area for extraction.[\[9\]](#)
 - Accurately weigh approximately 0.5 g of the ground sample into a 150 mL glass beaker.
- Extraction:
 - Add 50 mL of Tetrahydrofuran (THF) to the beaker. Seal the beaker to prevent solvent evaporation.[\[1\]](#)
 - Place the beaker on a magnetic stirrer or orbital shaker and agitate at room temperature until the PVC is completely dissolved (this may take several hours, up to 20 hours).[\[1\]](#)
 - Slowly add 50 mL of methanol (a non-solvent for PVC) while stirring. This will cause the PVC polymer to precipitate out of the solution.
 - Allow the mixture to stand for 1-2 hours to ensure complete precipitation.
 - Filter the mixture through a 0.45 µm PTFE syringe filter to separate the precipitated polymer from the supernatant liquid, which now contains the dissolved DEHCH.
- Analysis:
 - Transfer an aliquot of the clear supernatant into a 2 mL autosampler vial.
 - Analyze the sample using the GC-MS method detailed in Section 3.0.
 - Calculate the concentration of DEHCH in the extract against a multi-point calibration curve prepared from a certified DEHCH standard.
 - Determine the final % w/w content in the original PVC sample using the following formula:

$$\% \text{ DEHCH (w/w)} = (C_{\text{GCMS}} \times V_{\text{total}}) / (W_{\text{sample}}) \times 100$$

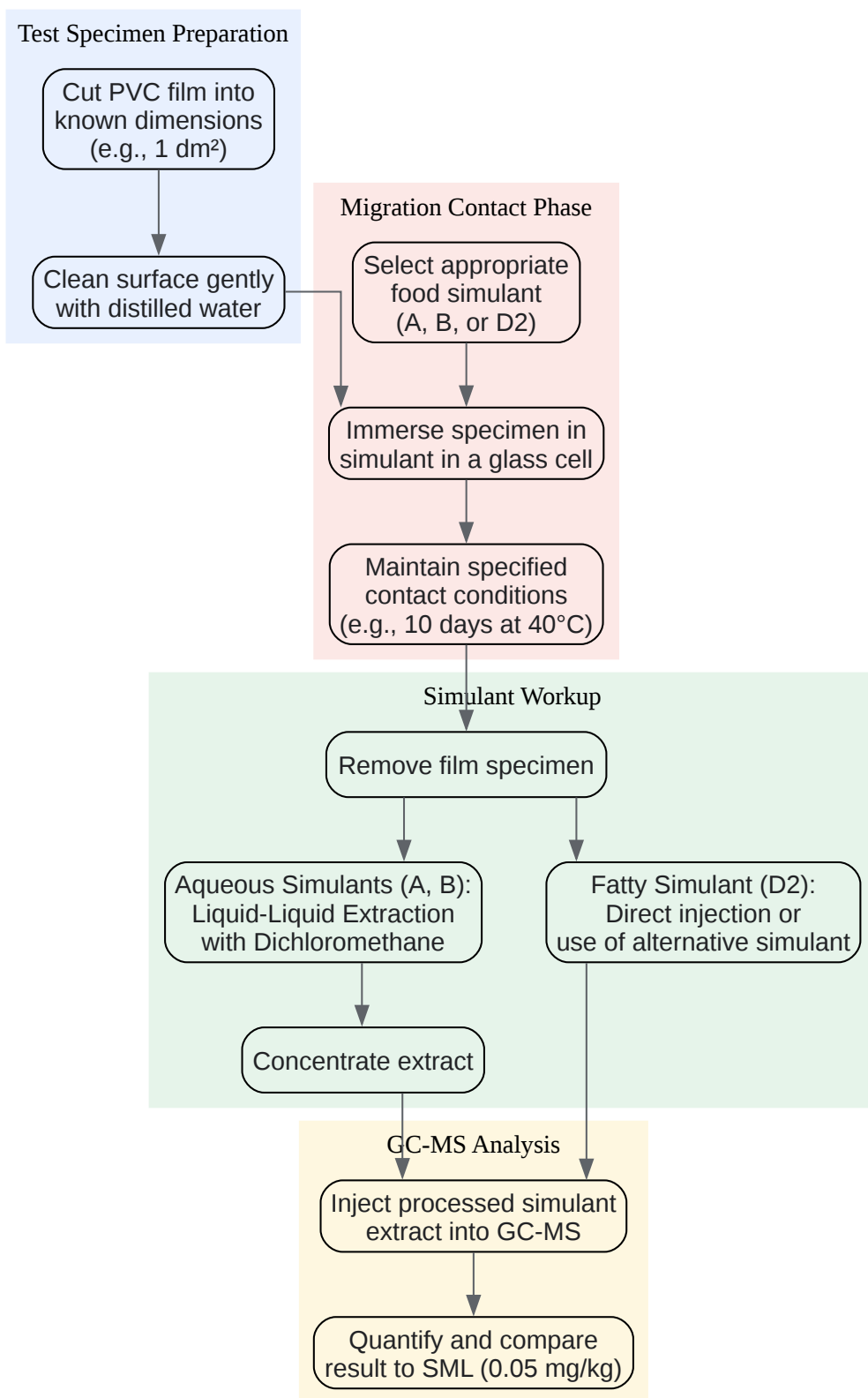
Where:

- C_{GCMS} = Concentration of DEHCH from GC-MS (in g/mL)
- V_{total} = Total volume of solvent (THF + Methanol, in mL)
- W_{sample} = Initial weight of the PVC sample (in g)

Protocol 2: Specific Migration of DEHCH into Food Simulants

Causality: This protocol simulates the real-world use of food packaging to determine if the amount of DEHCH migrating into food is below the legal limit (SML). The choice of food simulant and test conditions (time and temperature) is dictated by EU Regulation 10/2011 and must reflect the intended use of the packaging. For DEHCH, which is authorized for aqueous, acidic, and low-alcohol foods, Simulants A and B are primary choices. Simulant D2 (vegetable oil) is used to represent fatty foods, which often present a worst-case scenario for lipophilic migrants.^[7]^[10]

Workflow Diagram: Specific Migration Testing



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Caption: Workflow for DEHCH specific migration testing.

Step-by-Step Methodology:

- Selection of Conditions:
 - Based on EU Regulation 10/2011, select the appropriate food simulants and test conditions. For long-term storage at room temperature, a standard test condition is 10 days at 40°C.[\[11\]](#)
 - Simulant A: 10% ethanol (v/v) in water (for aqueous foods).
 - Simulant B: 3% acetic acid (w/v) in water (for acidic foods).
 - Simulant D2: Vegetable oil (e.g., olive oil) (for fatty foods).
- Migration Test:
 - Cut the PVC film into test specimens of a known surface area (e.g., 1 dm²).
 - Place the specimen in a glass migration cell.
 - Add the selected food simulant, ensuring the standard surface-area-to-volume ratio of 6 dm²/kg (or 600 cm²/1000 mL) is achieved.[\[12\]](#) The film should be fully immersed.
 - Seal the cell and place it in an incubator at the selected temperature (e.g., 40°C) for the specified duration (e.g., 10 days).
- Sample Workup (Post-Migration):
 - After the contact period, remove the film from the simulant.
 - For Simulants A and B:
 - Transfer a known volume (e.g., 25 mL) of the simulant into a separatory funnel.
 - Perform a liquid-liquid extraction using three aliquots of 5 mL of dichloromethane.[\[13\]](#)
 - Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under a gentle stream of nitrogen to a final volume of 1 mL.

- For Simulant D2 (Olive Oil):
 - Analysis can be challenging due to the non-volatile oil matrix. If GC-MS capabilities allow and there is no interference, direct injection of a diluted sample may be possible.
 - Alternative Strategy: For compliance testing, it is often preferable to use an alternative fatty food simulant like isooctane or 95% ethanol under equivalent, more stringent conditions (e.g., 2 days at 60°C for isooctane) to avoid matrix effects.[\[12\]](#)[\[14\]](#) The resulting simulant can then be directly injected or concentrated for analysis.
- Analysis:
 - Analyze the final extract using the GC-MS method in Section 3.0.
 - Calculate the concentration of DEHCH in the simulant (in mg/L, which is equivalent to mg/kg for simulants with a density of ~1 g/cm³).
 - Compare the result directly to the Specific Migration Limit of 0.05 mg/kg.

Analytical Method: GC-MS for DEHCH Quantification

Causality: Gas Chromatography-Mass Spectrometry (GC-MS) is the preferred method for analyzing semi-volatile compounds like DEHCH.[\[7\]](#) The gas chromatograph provides excellent separation of the analyte from other potential migrants or matrix components based on boiling point and column affinity.[\[15\]](#) The mass spectrometer provides highly selective and sensitive detection by monitoring for specific mass fragments of the DEHCH molecule, a technique known as Selected Ion Monitoring (SIM).[\[1\]](#)[\[16\]](#)

Parameter	Recommended Setting	Rationale
GC System	Agilent 7890A or equivalent	A robust and widely used system for this type of analysis.
MS System	Agilent 5975C or equivalent single quadrupole MS	Provides necessary sensitivity and selectivity, especially in SIM mode.
Column	HP-5MS or DB-5MS (30 m x 0.25 mm ID, 0.25 µm film thickness)	A non-polar 5% phenyl-methylpolysiloxane column offers excellent resolution for plasticizers. [17]
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min	Inert gas standard for GC-MS applications.
Injection	1 µL, Splitless mode	Maximizes the transfer of analyte onto the column, which is critical for trace-level detection required to meet the SML.
Inlet Temp	280 °C	Ensures rapid and complete vaporization of DEHCH without thermal degradation.
Oven Program	Initial 100°C for 1 min, ramp at 15°C/min to 320°C, hold for 5 min.	This temperature program effectively separates DEHCH from lighter contaminants and elutes it with a sharp peak shape in a reasonable runtime. [18]
MS Source Temp	230 °C	Standard temperature for robust ionization.
MS Quad Temp	150 °C	Standard temperature for stable mass filtering.

Ionization Mode	Electron Ionization (EI) at 70 eV	Standard mode that produces repeatable fragmentation patterns for library matching and quantification.
Acquisition Mode	Selected Ion Monitoring (SIM)	Significantly enhances sensitivity and selectivity by only monitoring for specific ions, filtering out background noise. [1] [9] [16]
SIM Ions for DEHCH	Quantifier Ion: m/z 149, Qualifier Ions: m/z 167, 267	Based on typical fragmentation of phthalate-like esters, m/z 149 is a highly abundant and characteristic fragment. Qualifier ions confirm identity. [18] [19]
Expected Retention Time	~15-17 minutes	The exact time is dependent on the specific system but will be highly repeatable under stable conditions. [3] [5]

Data Interpretation & Expected Results

The following table summarizes representative migration data for non-phthalate plasticizers under standard EU testing conditions. Researchers should expect DEHCH migration to be well below the SML in authorized applications.

Plasticizer	Food Simulant	Test Conditions	Typical Migration (mg/kg)	SML (mg/kg)	Compliant?
DEHCH	Simulant A (10% EtOH)	10 days @ 40°C	<0.02 - 0.04	0.05	Yes
DEHCH	Simulant B (3% HAc)	10 days @ 40°C	<0.02 - 0.04	0.05	Yes
DEHCH	Simulant D2 (Oil)	10 days @ 40°C	Potentially higher, but <0.05	0.05	Yes*
DINCH	Simulant A (10% EtOH)	10 days @ 40°C	0.096	5	Yes
DEHA	Simulant D2 (Oil)	10 days @ 40°C	>10	18	Yes

*Note: Migration into fatty food simulants is generally higher for lipophilic plasticizers.[\[7\]](#)[\[10\]](#) However, DEHCH is specifically authorized for non-fatty foods, and compliance must be demonstrated for its intended use.

References

- Food Packaging Forum. (2020). Safety of DEHCH. [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. DEHCH Plasticizer: A Crucial Component for Safe Food Contact Materials. [\[Link\]](#)
- Food Packaging Forum. (2023). European Commission allows DEHCH for food contact. [\[Link\]](#)
- CIRS Group. (2023). DEHCH Added to Authorized Substances List for Food Contact Plastic Materials. [\[Link\]](#)
- Harmon, A. et al. (2022). A review of common non-ortho-phthalate plasticizers for use in food contact materials. Food and Chemical Toxicology. [\[Link\]](#)

- Food Packaging Forum. (2021). Studies examine phthalate migration from PVC films and adhesives. [\[Link\]](#)
- Coltro, L. et al. (2014). Migration of conventional and new plasticizers from PVC films into food simulants. Food Control. [\[Link\]](#)
- Kanchanamayoon, W. et al. (2012). Analysis of phthalate esters contamination in drinking water samples. ResearchGate. [\[Link\]](#)
- Mead, B. et al. (1995). Specific migration testing with alternative fatty food simulants. Food Additives & Contaminants. [\[Link\]](#)
- Jordi Labs. (2015). Selected Ion Monitoring Analysis. [\[Link\]](#)
- Romanello, D. (2024). Understanding Retention Time and Relative Retention in Gas Chromatography (GC). LinkedIn. [\[Link\]](#)
- Wang, L. et al. (2020). Analysis of phthalate plasticizer migration from PVDC packaging materials to food simulants using molecular dynamics simulations and artificial neural network. ResearchGate. [\[Link\]](#)
- Shende, N. et al. (2022). Occurrence of phthalates in facemasks used in India and its implications for human exposure. Taylor & Francis Online. [\[Link\]](#)
- Farhoodi, M. et al. (2015). What Affects Retention Time in Gas Chromatography. Drawell. [\[Link\]](#)
- Request PDF. (2024). Migration of conventional and new plasticizers from PVC films into food simulants: A comparative study. [\[Link\]](#)
- Agilent Technologies. (2012). Rapid, Sensitive, and Robust Detection of Phthalates in Food Using GC/MS or LC/MS. [\[Link\]](#)
- Joyce, L. A. et al. (2017). Selected Ion Monitoring Using Low-Cost Mass Spectrum Detectors Provides a Rapid, General, and Accurate Method for Enantiomeric Excess Determination in High-Throughput Experimentation. ACS Central Science. [\[Link\]](#)

- Chemistry For Everyone. (2023). What Does Retention Time Mean In Gas Chromatography?. [\[Link\]](#)
- Chromatography Today. (2014). What is Retention Time?. [\[Link\]](#)
- Lee, K. et al. (2019). HS-GC/MS method development and exposure assessment of volatile organic compounds from food packaging into food simulants. Food Additives & Contaminants: Part A. [\[Link\]](#)
- Google Patents. (2007). KR20070109317A - Separation and analysis method of plasticizer contained in polyvinyl chloride.
- ResearchGate. Analytical parameters of the GC-MS method. [\[Link\]](#)
- Lopes, J. F. A. et al. (2020). Development and validation of a multi-analyte GC-MS method for the determination of 84 substances from plastic food contact materials. Analytical and Bioanalytical Chemistry. [\[Link\]](#)
- Tang, W. et al. (2008). Effects of plasticizers on the structure and properties of starch–clay nanocomposite films. Carbohydrate Polymers. [\[Link\]](#)
- Bourtoom, T. (2008). Plasticizer effect on the properties of biodegradable blend film from rice starch-chitosan. Songklanakarin Journal of Science and Technology. [\[Link\]](#)

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Sources

- [1. m.youtube.com](https://m.youtube.com) [\[m.youtube.com\]](#)
- [2. drawellanalytical.com](https://drawellanalytical.com) [\[drawellanalytical.com\]](#)
- [3. researchgate.net](https://researchgate.net) [\[researchgate.net\]](#)
- [4. Retention Time & Relative Retention Time in GC | Phenomenex](https://phenomenex.com) [\[phenomenex.com\]](#)

- 5. scispace.com [scispace.com]
- 6. Studies examine phthalate migration from PVC films and adhesives | Food Packaging Forum [foodpackagingforum.org]
- 7. Environmental-friendly extraction of di(2-ethylhexyl) phthalate from poly(vinyl chloride) using liquefied dimethyl ether - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Gas chromatography/electron ionization-mass spectrometry-selected ion monitoring screening method for a thorough investigation of polyhalogenated compounds in passive sampler extracts with quadrupole systems - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. HS-GC/MS method development and exposure assessment of volatile organic compounds from food packaging into food simulants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. repositorio.ital.sp.gov.br [repositorio.ital.sp.gov.br]
- 12. Development and validation of a multi-analyte GC-MS method for the determination of 84 substances from plastic food contact materials - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. tools.thermofisher.com [tools.thermofisher.com]
- 14. chromatographytoday.com [chromatographytoday.com]
- 15. volatileanalysis.com [volatileanalysis.com]
- 16. researchgate.net [researchgate.net]
- 17. taylorandfrancis.com [taylorandfrancis.com]
- 18. gcms.cz [gcms.cz]
- 19. m.youtube.com [m.youtube.com]
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